

Safety data sheet (SDS) for dioxolane-methylmorpholine compounds

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-[(1,3-Dioxolan-4-yl)methyl]morpholine

CAS No.: 161562-90-9

Cat. No.: B14266286

[Get Quote](#)

Executive Summary: The Dioxolane-Morpholine Synergy in Synthesis

In modern drug development, the combination of 1,3-Dioxolane (a powerful, aprotic acetal solvent) and N-Methylmorpholine (NMM; a non-nucleophilic tertiary amine base) is frequently encountered in peptide coupling, heterocyclic formation, and as a solvating system for polar intermediates.

While 1,3-dioxolane offers exceptional solubility for cationic species, its acetal backbone renders it susceptible to acid hydrolysis and radical-induced peroxidation. Conversely, NMM acts as an acid scavenger but introduces corrosivity and flammability hazards. This guide synthesizes the safety profiles of these two critical reagents, addressing them both as individual components and as a binary reaction system.

Critical Safety Thesis: The primary danger in this system is not merely the flammability of the individual components, but the synergistic risk of peroxide concentration (from dioxolane)

reacting with the oxidizable amine (NMM), leading to exothermic runaways or N-oxide formation.

Physicochemical & Hazard Profile

The following data aggregates standard SDS metrics with experimental observations relevant to process scaling.

Parameter	1,3-Dioxolane	N-Methylmorpholine (NMM)	Operational Implication
CAS Number	646-06-0	109-02-4	Verify inventory tracking.
Flash Point	-6 °C (Closed Cup)	14 °C (Closed Cup)	High Fire Risk: Both are Class IB Flammables. Grounding is mandatory.
Boiling Point	74–75 °C	115–116 °C	Distillation of mixtures requires careful fractionation; Dioxolane comes off first.
pH Character	Neutral (unstable in acid)	Basic (pKa ~ 7.4)	NMM stabilizes Dioxolane against acid hydrolysis.
GHS Classification	H225, H319, H360 (Repro Tox)	H225, H314 (Corrosive), H302	PPE Mismatch: Dioxolane requires repro-protection; NMM requires anti-corrosive gear.
Peroxide Former	Class B (Concentration Hazard)	Low Risk	Critical: Dioxolane must be tested for peroxides before adding NMM.
Water Solubility	Miscible	Miscible	Aqueous workups will partition both into the water phase, complicating waste streams.

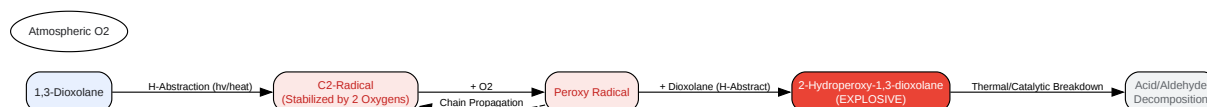
Deep Dive: Reactive Chemistry & Mechanistic Hazards

A. The Peroxide Threat (1,3-Dioxolane)

Unlike simple ethers, 1,3-dioxolane possesses a methylene bridge flanked by two oxygens. This position is highly activated toward hydrogen atom abstraction by atmospheric oxygen.

- Mechanism: The radical chain reaction forms a hydroperoxide at the C2 position.
- The Danger: Upon evaporation or distillation, these hydroperoxides concentrate. If NMM is added to a peroxide-laden solvent, the amine can catalytically decompose the peroxide, triggering a rapid exotherm.

Figure 1: Autoxidation Mechanism of 1,3-Dioxolane



[Click to download full resolution via product page](#)

Caption: Radical-mediated autoxidation of 1,3-dioxolane at the C2 position leading to explosive hydroperoxides.

B. The Nitrosamine Vector (N-Methylmorpholine)

While NMM is a tertiary amine and cannot directly form a nitrosamine, it can contain secondary amine impurities (morpholine) or undergo dealkylation under oxidative stress.

- Regulatory Note: If used in steps involving nitrosating agents (e.g., sodium nitrite, acid chlorides with nitrite traces), highly potent carcinogenic nitrosamines (N-nitrosomorpholine) can form.

- Control: Use "High Purity" or "Sequencing Grade" NMM to ensure morpholine impurity is <0.1%.

Operational Protocols: Safe Handling & Synthesis

Protocol A: Solvent Preparation & Drying

Context: Dioxolane is hygroscopic. Standard drying agents (sodium) are risky due to peroxide sensitivity.

- Peroxide Test (Mandatory):
 - Use commercially available semi-quantitative strips (e.g., Quantofix).
 - Limit: If >10 mg/L, do not distill. Treat with ferrous sulfate or pass through activated alumina.
- Drying:
 - Preferred: 3Å or 4Å Molecular Sieves (activated).
 - Avoid: Strong acids (induces polymerization/hydrolysis to formaldehyde) or Sodium/Benzophenone (risk of radical initiation if peroxides are present).
- The NMM Buffer:
 - In reactions sensitive to the slight acidity of hydrolyzed dioxolane, add 0.1% NMM prior to adding sensitive reagents. This neutralizes trace formic acid generated by dioxolane decomposition.

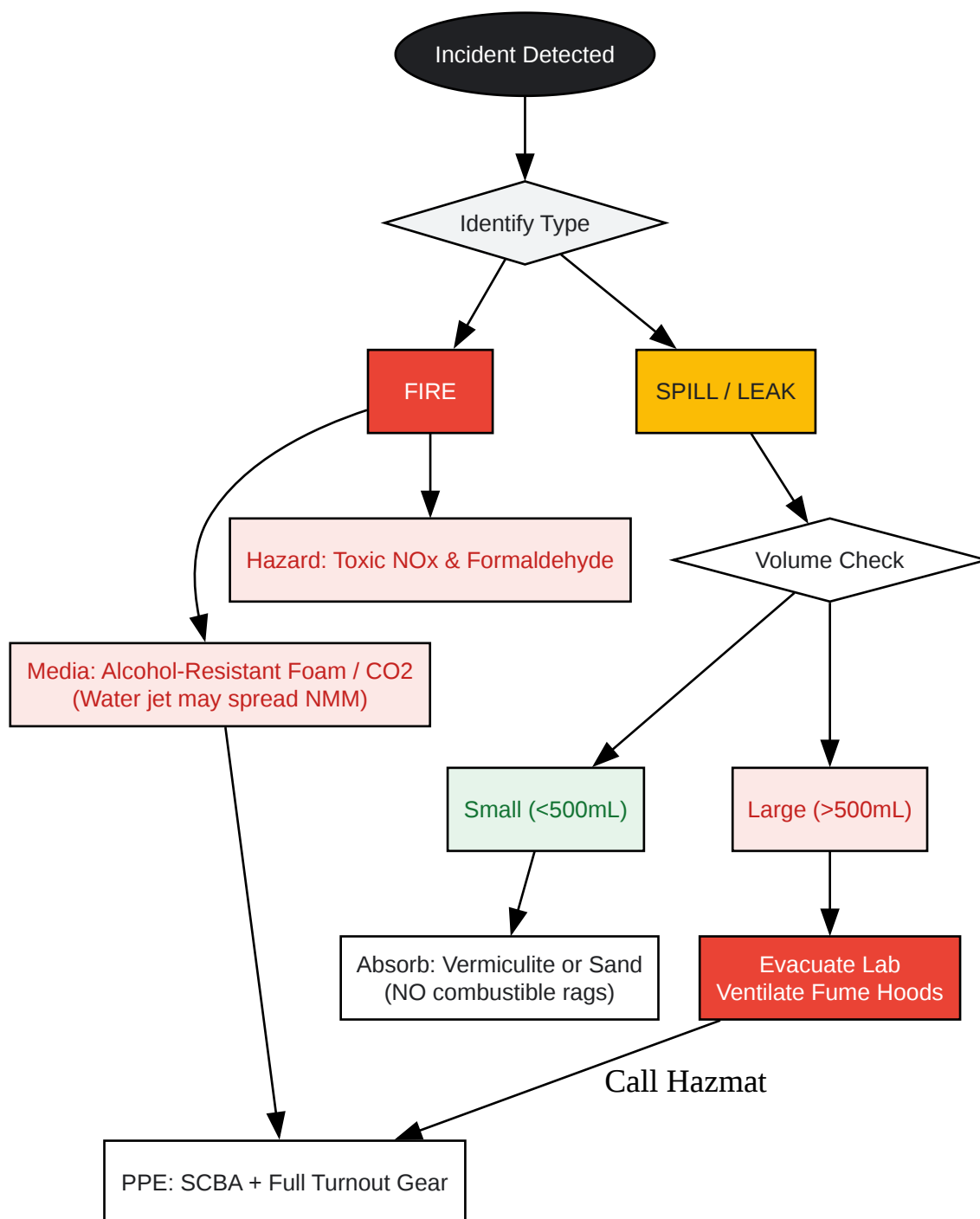
Protocol B: Waste Disposal

- Segregation: Do not mix Dioxolane/NMM waste with oxidizing acids (Nitric/Perchloric) – immediate fire hazard.
- Labeling: Waste containers must be labeled "Flammable," "Corrosive" (due to NMM), and "Peroxide Former" (due to Dioxolane).

Emergency Response Decision Logic

In the event of a spill or fire involving this binary system, the response must account for both the corrosive fumes of the amine and the explosive vapor of the ether.

Figure 2: Emergency Response Decision Tree



[Click to download full resolution via product page](#)

Caption: Decision logic for incidents involving Dioxolane/NMM mixtures. Note the prohibition of water jets.

Toxicology & PPE Selection

Personal Protective Equipment (PPE)

Standard nitrile exam gloves are insufficient for prolonged contact with 1,3-dioxolane.

- Glove Selection:
 - Splash Contact: Nitrile (double gloved) – Breakthrough < 10 mins.
 - Immersion/Handling: Butyl Rubber or Silver Shield/4H (Laminate) – Breakthrough > 480 mins.
- Respiratory: If handling outside a fume hood, a full-face respirator with Organic Vapor (OV) cartridges is required. NMM has a low odor threshold but causes rapid olfactory fatigue.

Toxicological Endpoints[1][2][3][4][5][6][7]

- Reproductive Toxicity (Dioxolane): Classified as Repr.[1][2] 1B (May damage the unborn child).[2] Strict engineering controls (glove boxes/fume hoods) are mandatory for pregnant personnel.
- Corrosivity (NMM): Causes irreversible eye damage and skin burns. Immediate irrigation (15+ mins) is the only effective first aid.

References

- Central Drug House (P) Ltd. (2024).[2] Safety Data Sheet: 1,3-Dioxolane. Retrieved from
- Thermo Fisher Scientific. (2010). Safety Data Sheet: 4-Methylmorpholine. Retrieved from
- Carl Roth. (2023). Safety Data Sheet: 1,3-Dioxolane SOLVAGREEN®. Retrieved from
- Loba Chemie. (2015). Material Safety Data Sheet: N-Methyl Morpholine. Retrieved from

- Ansell. (2023). Chemical Permeation & Degradation Resistance Guide. (Referenced for Butyl/Nitrile breakthrough data on cyclic ethers). Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. carloth.com [carloth.com]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [Safety data sheet (SDS) for dioxolane-methyl morpholine compounds]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14266286/docs#safety-data-sheet-sds-for-dioxolane-methyl-morpholine-compounds>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)